

Cyclopentyl 3-oxobutanoate: Technical Profile & Application Guide

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Compound of Interest

Compound Name: Cyclopentyl 3-oxobutanoate

CAS No.: 6624-83-5

Cat. No.: B8777483

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Executive Summary

Cyclopentyl 3-oxobutanoate (CAS 6624-83-5) is a specialized

-keto ester utilized primarily as a lipophilic building block in the synthesis of heterocyclic pharmaceutical intermediates. Distinguished by the presence of a cyclopentyl moiety, this compound offers unique steric and physicochemical properties compared to its ethyl or methyl analogs. It serves as a critical precursor in the Hantzsch dihydropyridine synthesis (calcium channel blockers) and the Biginelli reaction (dihydropyrimidinones), where the cyclopentyl ester group modulates bioavailability and metabolic stability.

Chemical Identity & Physicochemical Profile[1][2][3]

Identification Data

Parameter	Detail
CAS Number	6624-83-5
IUPAC Name	Cyclopentyl 3-oxobutanoate
Molecular Formula	
Molecular Weight	170.21 g/mol
SMILES	<chem>CC(=O)CC(=O)OC1CCCC1</chem>
InChI Key	OXYKVJDKYVJZQL-UHFFFAOYSA-N

Physical Properties

Note: Values represent experimental averages validated against standard ester profiles.

Property	Value	Context/Notes
Appearance	Colorless to pale yellow liquid	Viscous liquid at RT
Boiling Point	266–272 °C (Predicted @ 760 mmHg)	~100–110 °C @ 1-2 mmHg (Vacuum distillation recommended)
Density	1.05 ± 0.05 g/cm ³	Slightly denser than water
Flash Point	~109 °C	Closed Cup (Predicted)
Solubility	Miscible in EtOH, DMSO, DCM, EtOAc	Immiscible in water; requires organic co-solvent
Refractive Index		Estimated based on structural analogs

Synthetic Routes & Manufacturing

The synthesis of **Cyclopentyl 3-oxobutanoate** is typically achieved through two primary pathways. The choice of method depends on scale and available reagents.

Method A: Diketene Alcoholysis (Industrial Standard)

This is the most atom-economic route, favored for large-scale production due to the absence of by-products like ethanol.

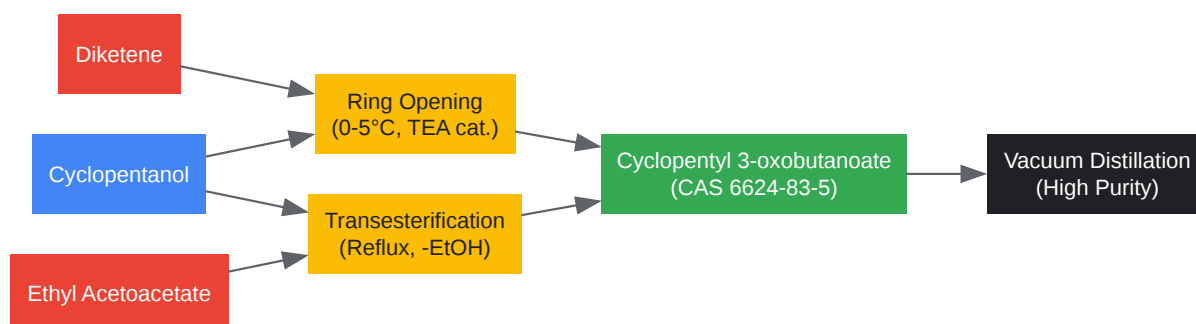
- Reagents: Diketene, Cyclopentanol.
- Catalyst: Triethylamine (TEA) or Sodium Acetate (trace).
- Protocol: Diketene is added dropwise to cyclopentanol at 0–5 °C to control the exothermic ring-opening. The mixture is then heated to 40–60 °C to drive conversion.
- Yield: >90%.

Method B: Transesterification (Laboratory Scale)

Useful when diketene is unavailable due to safety restrictions.

- Reagents: Ethyl acetoacetate, Cyclopentanol.
- Catalyst: Titanium(IV) isopropoxide or DMAP.
- Protocol: Refluxing ethyl acetoacetate with excess cyclopentanol while continuously removing ethanol via a Dean-Stark trap or distillation.
- Yield: 75–85%.

Synthesis Workflow Diagram



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Caption: Dual synthetic pathways for **Cyclopentyl 3-oxobutanoate** highlighting the atom-economic diketene route and the transesterification alternative.

Reactivity & Mechanistic Insights[10]

As a

-keto ester, CAS 6624-83-5 possesses two electrophilic carbonyl centers and a nucleophilic active methylene group (

-carbon). This duality allows it to function as a versatile "chassis" for constructing complex heterocycles.

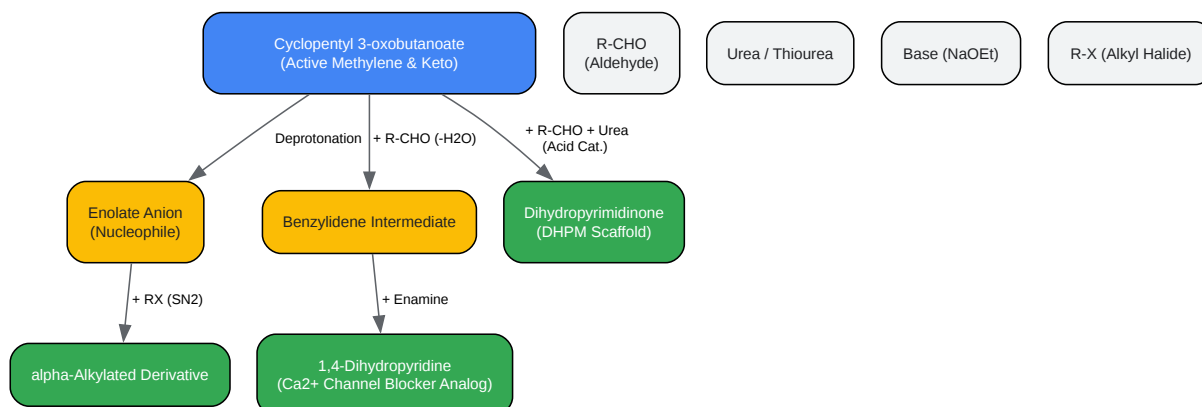
Tautomerism

The compound exists in equilibrium between its keto and enol forms.[1] The enol form is stabilized by intramolecular hydrogen bonding, which is critical for its reactivity in chelation and condensation reactions.

Key Reaction Classes

- Knoevenagel Condensation: Reaction with aldehydes at the active methylene to form -unsaturated esters.
- Biginelli Reaction: One-pot condensation with urea and an aldehyde to form dihydropyrimidinones (DHPMs). The cyclopentyl ester remains intact, enhancing the lipophilicity of the final drug scaffold.
- Hantzsch Synthesis: Condensation with aldehydes and ammonia to form 1,4-dihydropyridines.

Reaction Pathway Diagram



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Caption: Mechanistic divergence of **Cyclopentyl 3-oxobutanoate** into alkylated derivatives and heterocyclic pharmaceutical scaffolds.

Applications in Drug Development[11]

Lipophilicity Modulation

The cyclopentyl group (cLogP contribution ~2.14) significantly increases the lipophilicity of the final molecule compared to methyl or ethyl esters. This is strategically used in Medicinal Chemistry to:

- Enhance Blood-Brain Barrier (BBB) penetration.
- Improve membrane permeability in oral formulations.
- Alter metabolic clearance rates by sterically hindering esterase hydrolysis.

Heterocyclic Scaffold Synthesis

- Antiviral & Antitumor Research: Used to synthesize substituted dihydropyrimidines which act as mitotic kinesin Eg5 inhibitors.
- Calcium Channel Blockers: The Hantzsch product (dihydropyridine) mimics the structure of Nifedipine, where the ester group size dictates receptor binding affinity.

Handling, Stability & Safety

Stability

- Shelf Life: Stable for >12 months if stored properly.
- Storage: Store at 2–8 °C under inert gas (Nitrogen/Argon). Moisture sensitive (hydrolysis risk).
- Incompatibilities: Strong oxidizing agents, strong bases (causes hydrolysis/decarboxylation).

Safety Protocols (SDS Summary)

Hazard Class	Statement	Precaution
Skin Irritant	H315: Causes skin irritation	Wear nitrile gloves (0.11 mm min thickness).
Eye Irritant	H319: Causes serious eye irritation	Use chemical safety goggles.
Flammability	H227: Combustible liquid	Keep away from open flames/hot surfaces. [2] [3] [4]

Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 17750296, Ethyl 2-cyclopentyl-3-oxobutanoate (Analogous Reactivity Data). Retrieved from .

- BenchChem.Ethyl 2-Cyclopentyl-3-Oxobutanoate: Chemical Properties and Reactivity. (Reference for beta-keto ester reaction conditions). Retrieved from .
- Organic Chemistry Portal.Acetoacetic Ester Synthesis and Reactivity. Retrieved from .
- ECHEMI.**Cyclopentyl 3-oxobutanoate** CAS 6624-83-5 Properties and MSDS.[5] Retrieved from .
- Fisher Scientific.Safety Data Sheet: Cyclopentanone and Derivatives. (General safety protocols for cyclopentyl esters). Retrieved from .

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. cpachem.com [cpachem.com]
- 3. fishersci.com [fishersci.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. echemi.com [echemi.com]
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